

Toxicological profile and safety data of Rescalure

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Compound of Interest

Compound Name: Rescalure

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Rescalure: A Toxicological and Safety Profile

An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Rescalure is the synthetic pheromone of the California red scale (*Aonidiella aurantii*), a significant pest in citrus cultivation. It is a mixture of the (3S, 6R)-3-methyl-6-isopropenyl-9-decen-1-yl acetate and (3S, 6S)-3-methyl-6-isopropenyl-9-decen-1-yl acetate stereoisomers.^[1] Employed in agriculture for mating disruption, **Rescalure**'s mode of action is non-toxic, targeting the reproductive cycle of the pest.^[1] This technical guide provides a comprehensive overview of the toxicological profile and safety data for **Rescalure**, drawing from regulatory assessments by international bodies. The information is intended to support researchers, scientists, and drug development professionals in understanding the safety profile of this semiochemical.

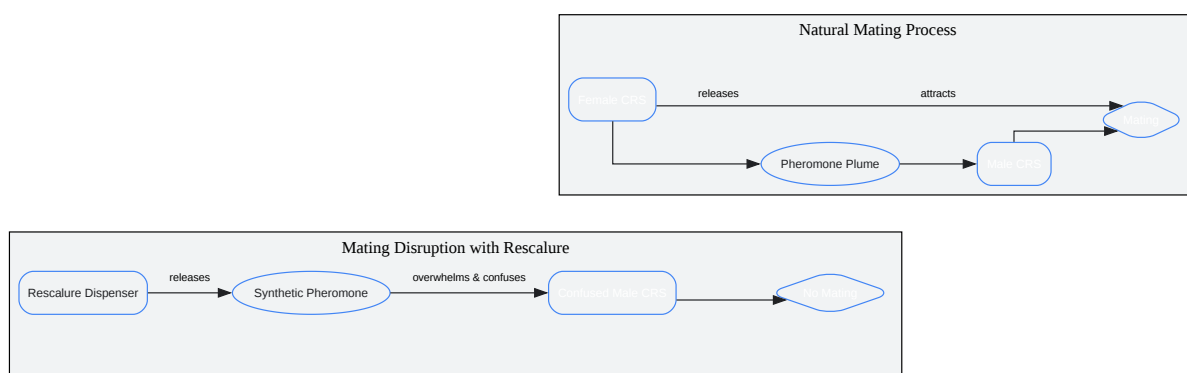
Chemical Identity and Physical Properties

Rescalure is a water-insoluble, oily liquid.^[1] Key physical and chemical properties of the technical grade active constituent are summarized below.

Property	Value	Reference
Purity	750 g/kg minimum	[2]
Isomer Ratio (3S,6R)/(3S,6S)	55/45 to 45/55	[3]
Freezing Point	-43.5°C	[1]
Flash Point	131°C	[1]
Auto-ignition Temperature	250°C	[1]

Mode of Action

Rescalure functions by disrupting the natural mating behavior of the California red scale.[1] Male insects are attracted to the synthetic pheromone released from dispensers, which masks the pheromone plumes of receptive females. This confusion reduces the likelihood of successful mating, thereby controlling the pest population.[4] This targeted, non-toxic mode of action results in a favorable safety profile, as it does not involve direct toxicity to the target pest or non-target organisms.



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Mechanism of Mating Disruption by **Rescalure**.

Toxicological Profile

Due to its nature as a semiochemical with a non-toxic mode of action, many standard toxicological studies for conventional pesticides have been waived for **Rescalure** by regulatory authorities.[1] The available data indicates a low toxicity profile.

Acute Toxicity

Studies on the acute toxicity of **Rescalure** have demonstrated a low order of toxicity via oral and dermal routes. It is not a skin irritant but is considered a moderate eye irritant and a potential skin sensitizer.

Study	Species	Guideline	Result	Classification	Reference
Acute Oral Toxicity	Rat	OECD 401	LD50 > 5000 mg/kg bw	Low Toxicity	[1]
Acute Dermal Toxicity	Rat	-	LD50 > 5000 mg/kg bw	Low Toxicity	[1]
Skin Irritation	Rabbit	-	Non-irritating	Not Classified	[5]
Eye Irritation	Rabbit	-	Moderately irritating	Irritant	[1]
Skin Sensitization	-	QSAR	Possible sensitizer	Sensitizer	[1]

Genotoxicity

Rescalure is considered unlikely to be genotoxic.[\[1\]](#) A key study in this area is the bacterial reverse mutation assay (Ames test).

Study	System	Guideline	Result	Classification	Reference
Bacterial Reverse Mutation Assay	S. typhimurium	OECD 471	No increase in revertant colonies up to 5 µL/plate with or without S9 metabolic activation	Non-mutagenic	[1]

Chronic Toxicity, Carcinogenicity, and Reproductive Toxicity

No long-term studies on chronic toxicity, carcinogenicity, or reproductive and developmental toxicity were required by regulatory authorities. This is based on the low toxicity profile of semiochemicals.^[1]

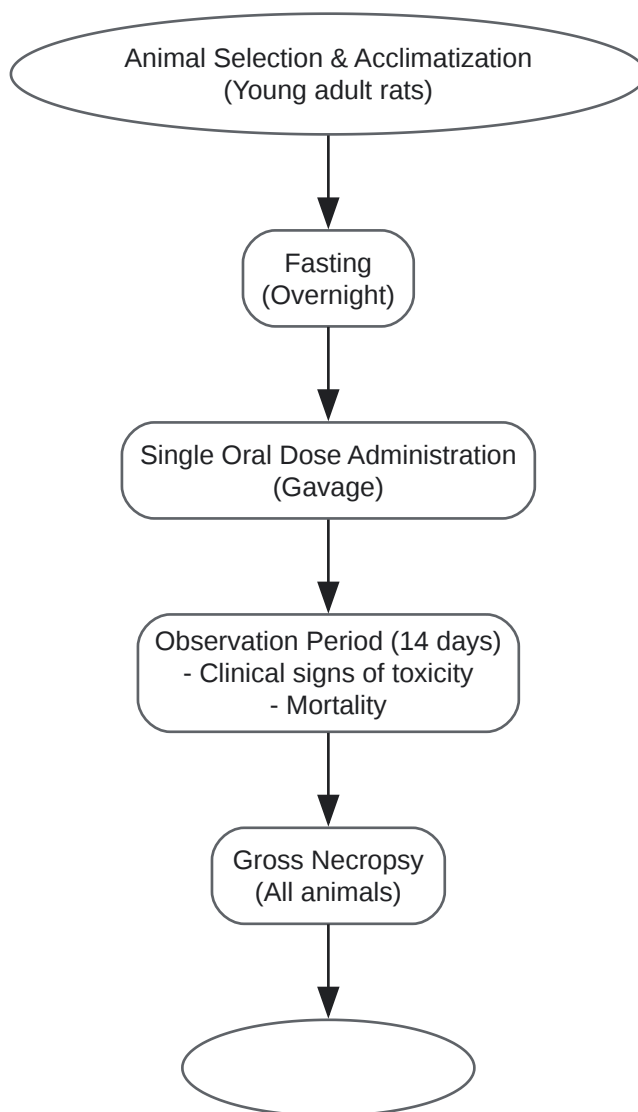
Experimental Protocols

The following sections detail the methodologies for the key toxicological studies conducted on **Rescalure**, based on the referenced OECD guidelines.

Acute Oral Toxicity (as per OECD Guideline 401)

This test is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.

- **Test Animals:** Healthy, young adult rats of a single strain are used. At least 5 animals of the same sex are used for each dose level.^[6]
- **Dosage:** The test substance is administered in graduated doses to several groups of animals, with one dose per group.^[6] For **Rescalure**, the highest dose tested was 5000 mg/kg body weight.
- **Administration:** The substance is administered by gavage in a single dose.^[6]
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality.^[6]
- **Endpoint:** The LD50 is calculated, which is the statistically derived single dose that is expected to cause death in 50% of the animals.^[6]



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Workflow for Acute Oral Toxicity Testing (OECD 401).

Skin Irritation (based on Dermal Irritation Studies)

This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- Test Animals: Healthy, young adult albino rabbits are typically used.
- Application: A small amount of the test substance (e.g., 0.5 mL for liquids) is applied to a shaved area of skin on the back of the rabbit. The site is then covered with a gauze patch.

- **Exposure:** The exposure period is typically 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored according to a standardized system (e.g., Draize scale).

Eye Irritation (based on Ocular Irritation Studies)

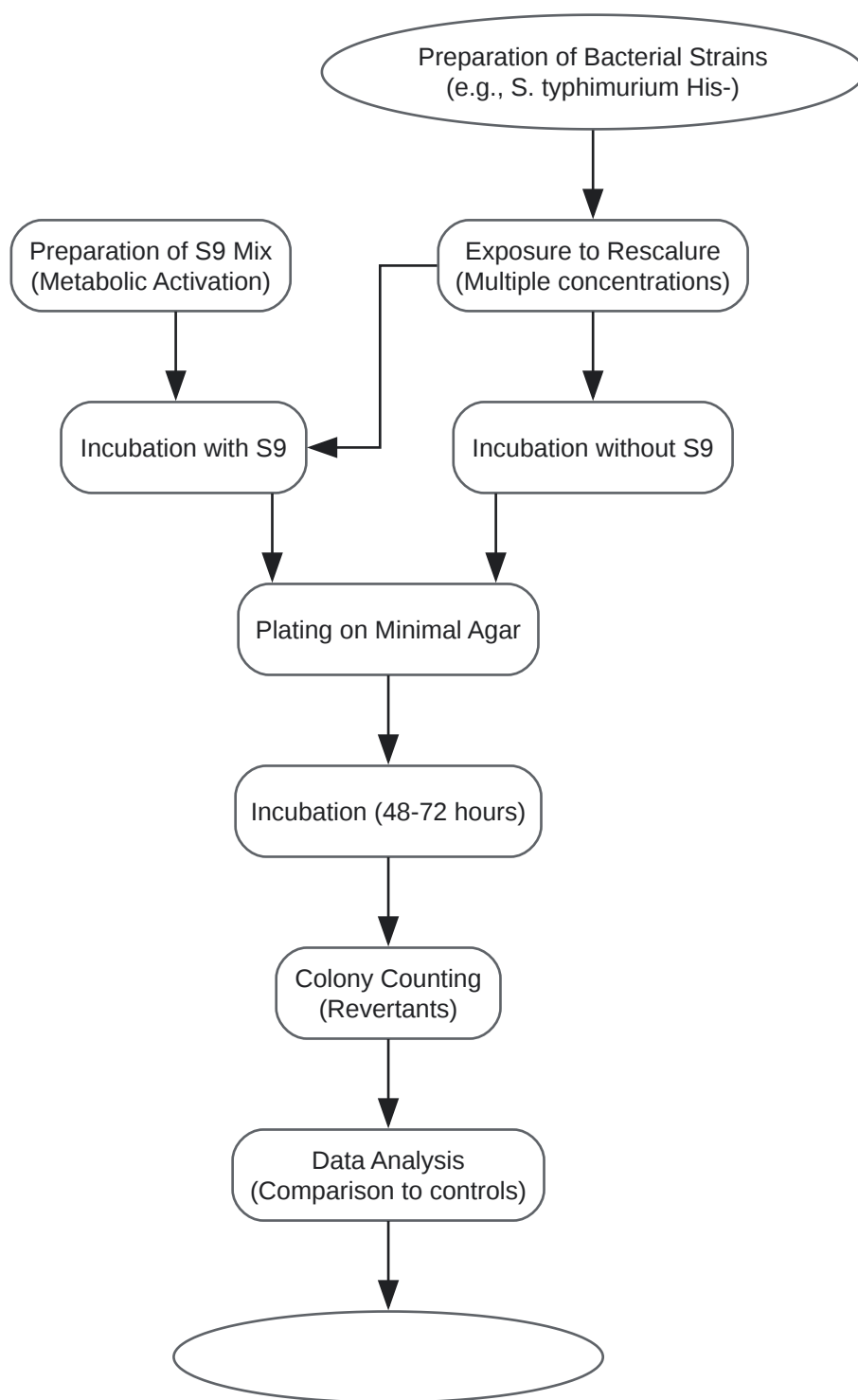
This test evaluates the potential of a substance to cause damage to the eye.

- **Test Animals:** Healthy, adult albino rabbits are used.
- **Application:** A small amount of the test substance (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of each rabbit. The other eye serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- **Scoring:** Ocular lesions are scored according to a standardized system.

Bacterial Reverse Mutation Assay (Ames Test; as per OECD Guideline 471)

This in vitro assay is used to detect gene mutations induced by a chemical.

- **Test System:** Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine for *Salmonella*) are used.^{[7][8]}
- **Methodology:** The tester strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix from rat liver).^{[7][8]} The mixture is plated on a minimal agar medium.
- **Endpoint:** The number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted. A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the negative control.^[7]



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Workflow for the Bacterial Reverse Mutation (Ames) Test (OECD 471).

Environmental Fate and Ecotoxicology

The intended use of **Rescalure** in passive dispensers results in negligible environmental exposure.[1] It is a volatile compound and is not expected to result in significant residues on crops.[1] As a semiochemical, it is expected to be biodegradable by enzyme systems present in most living organisms.[1]

Conclusion

The toxicological data for **Rescalure** consistently indicates a low-risk profile. Its non-toxic mode of action, low acute toxicity, and lack of genotoxic potential have led to the waiving of many long-term toxicity studies by regulatory agencies. While it is a moderate eye irritant and a potential skin sensitizer, these risks are manageable with appropriate handling procedures. For its intended use in agriculture, **Rescalure** presents a safe and targeted approach to pest management.

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